

2-Chloro-3-methylbenzonitrile CAS number 15013-71-5

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Compound of Interest

Compound Name: 2-Chloro-3-methylbenzonitrile

Cat. No.: B1356066

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An In-Depth Technical Guide to **2-Chloro-3-methylbenzonitrile** (CAS 15013-71-5)

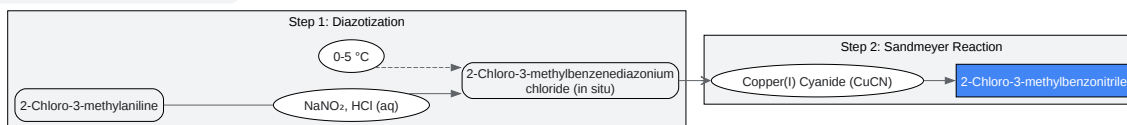
Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **2-Chloro-3-methylbenzonitrile**, a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development, this guide delves into its chemical properties, synthesis, structural analysis, reactivity, and applications, grounding all information in established scientific principles and authoritative data.

Introduction and Strategic Importance

2-Chloro-3-methylbenzonitrile is a substituted aromatic nitrile whose strategic value lies in the unique reactivity conferred by its trifunctional structure. The presence of a nitrile ($\text{-C}\equiv\text{N}$), a chloro (-Cl), and a methyl (-CH_3) group on the benzene ring makes it a versatile molecular scaffold. The electron-withdrawing nature of the nitrile and chloro groups, combined with the electron-donating effect of the methyl group, creates a nuanced electronic environment that allows for selective chemical transformations at multiple sites. This versatility makes it an important building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries^{[1][2]}.

Workflow for the Synthesis of 2-Chloro-3-methylbenzonitrile.

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Phone: (601) 213-4426
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